

Technical Guide: Chemical Properties & Analytical Profiling of Voriconazole N-oxide HCl

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Compound of Interest

Compound Name: Voriconazole N-oxide
(hydrochloride)

Cat. No.: B10861173

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Executive Summary

Voriconazole N-oxide (UK-121,265) is the primary circulating metabolite of the triazole antifungal agent Voriconazole (Vfend). Unlike its parent compound, which inhibits fungal ergosterol biosynthesis, the N-oxide metabolite exhibits negligible antifungal activity. However, it plays a critical role in therapeutic drug monitoring (TDM) and pharmacokinetics (PK) as a marker for CYP2C19 metabolic capacity.

This guide analyzes the physicochemical properties of the N-oxide, its metabolic formation, and the specific requirements for its synthesis, storage, and quantification, with a focus on the HCl salt form used as a stable reference standard.

Chemical Identity & Structural Characterization

The N-oxide metabolite is formed via the oxidation of the fluoropyrimidine ring nitrogen. The hydrochloride salt is typically isolated for analytical stability and aqueous solubility.

Nomenclature and Identification

Property	Detail
Common Name	Voriconazole N-oxide
Synonyms	UK-121,265; Voriconazole oxynitride
Chemical Name	(2R,3S)-2-(2,4-difluorophenyl)-3-(5-fluoro-1-oxidopyrimidin-1-ium-4-yl)-1-(1,2,4-triazol-1-yl)butan-2-ol
CAS Number	618109-05-0 (Free Base)
Molecular Formula	C ₁₆ H ₁₄ F ₃ N ₅ O ₂ (Free Base)
Molecular Weight	365.31 g/mol (Free Base); ~401.77 g/mol (HCl Salt)

Structural Features

The N-oxidation occurs at the pyrimidine nitrogen (specifically position 1 of the pyrimidine ring). This modification significantly alters the electronic distribution compared to the parent drug:

- **Polarity:** The N-oxide bond (N⁺–O[–]) introduces a strong dipole, increasing polarity and reducing lipophilicity (LogP) relative to Voriconazole.
- **Stereochemistry:** The metabolic transformation retains the original (2R, 3S) configuration of the parent drug.

Physicochemical Properties[3][5][6][7][8]

Solubility Profile

- **Free Base:** Slightly soluble in chloroform and methanol; low solubility in water (~0.7 mg/mL).
- **HCl Salt:** The hydrochloride salt is engineered to enhance aqueous solubility, making it the preferred form for preparing stock solutions in aqueous mobile phases (e.g., 0.1 N HCl or water/methanol mixtures).
 - **Protocol Note:** When preparing reference standards, dissolve the HCl salt in a water/methanol (50:50) mixture to ensure complete dissolution before diluting into purely

aqueous buffers.

Stability & Storage (Critical)

Voriconazole N-oxide is chemically less stable than the parent compound, particularly in solution.

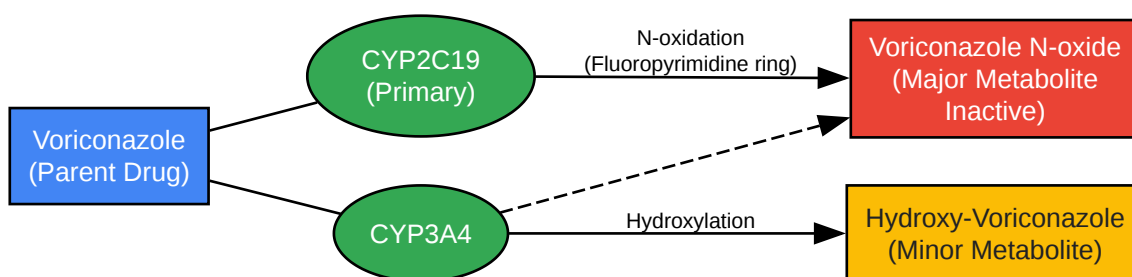
- **Thermal Instability:** Significant degradation occurs at room temperature. Studies indicate a bias of -14.2% in concentration after just 24 hours at ambient temperature.[\[1\]](#)
- **Phototoxicity:** The metabolite is photo-reactive. It has been linked to phototoxicity and potential photocarcinogenicity in patients.
- **Storage Protocol:**
 - **Solid State:** Store at -20°C (stable for >1 year).
 - **Solution:** Must be stored at -80°C. Avoid repeated freeze-thaw cycles.

Metabolic Pathway & Synthesis

Biological Formation

Voriconazole metabolism is highly dependent on hepatic cytochrome P450 enzymes. The N-oxidation is the major clearance pathway.

- **Primary Enzyme:** CYP2C19 (Genetic polymorphisms in this enzyme cause significant inter-patient variability in N-oxide/Parent ratios).
- **Secondary Enzymes:** CYP3A4 and CYP2C9.[\[2\]](#)
- **Pharmacogenetics:** Poor Metabolizers (PM) of CYP2C19 show markedly lower N-oxide levels and higher parent drug toxicity.



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Figure 1: Metabolic pathway of Voriconazole highlighting the N-oxidation mediated primarily by CYP2C19.

Chemical Synthesis (Reference Standard Preparation)

For analytical purposes, the N-oxide is synthesized via chemical oxidation.

- Reagent: m-Chloroperoxybenzoic acid (mCPBA) is the standard oxidant used in the laboratory.
- Mechanism: Electrophilic attack of the peracid oxygen on the electron-rich pyrimidine nitrogen.
- Reaction Condition: Typically conducted in dichloromethane (DCM) at 0°C to room temperature.
- Purification: The crude product is purified via column chromatography and then converted to the HCl salt by treatment with ethanolic HCl to ensure crystallinity and purity.

Analytical Profiling (LC-MS/MS & HPLC)

Accurate quantification of the N-oxide is essential for determining metabolic ratios (N-oxide/Voriconazole), which serve as a proxy for CYP2C19 phenotype.

Chromatographic Separation

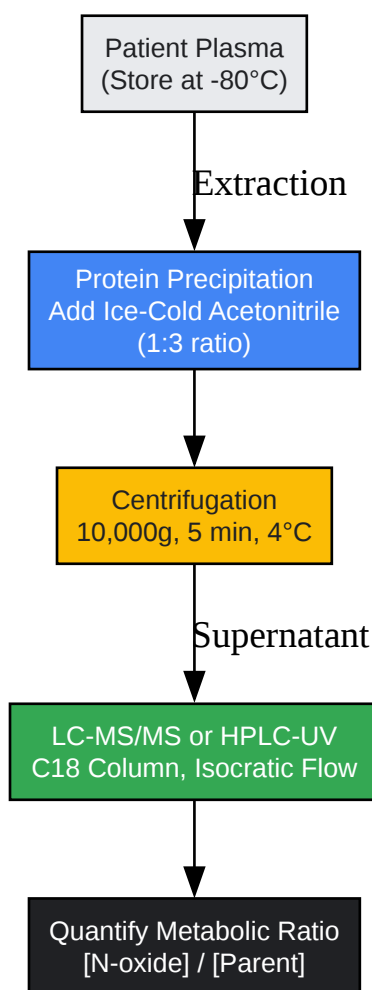
Due to the increased polarity of the N-oxide, it elutes earlier than Voriconazole in Reverse-Phase (RP) chromatography.

Parameter	Recommended Condition
Column	C18 (e.g., Hypersil GOLD or Venusil XBP), 5 μ m, 150 x 4.6 mm
Mobile Phase	Isocratic: Acetonitrile : Methanol : 20mM Phosphate Buffer (pH 3.0) [25 : 10 : 65 v/v/v]
Flow Rate	1.0 mL/min
Detection	UV at 256 nm or MS/MS (MRM mode)
Retention Order	1. Voriconazole N-oxide (More Polar) 2.[3] Voriconazole (Less Polar)

Validated Extraction Protocol (Plasma)

This protocol ensures the stability of the labile N-oxide during processing.

- Sample Collection: Collect whole blood in EDTA tubes. Centrifuge immediately (4°C, 3000g, 10 min) to separate plasma.
- Protein Precipitation:
 - Add 200 μ L of Plasma to 600 μ L of ice-cold Acetonitrile (containing Internal Standard, e.g., Voriconazole-d3).
 - Note: The use of ice-cold solvent is critical to prevent thermal degradation of the N-oxide.
- Vortex & Centrifuge: Vortex for 30s; Centrifuge at 10,000g for 5 min.
- Supernatant Transfer: Transfer clear supernatant to autosampler vials.
- Injection: Inject 10-20 μ L into the HPLC/LC-MS system.



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Figure 2: Analytical workflow for the extraction and quantification of Voriconazole N-oxide from plasma.

Pharmacological Implications[11]

Activity & Toxicity

- **Antifungal Potency:** Voriconazole N-oxide is pharmacologically inactive against *Aspergillus* and *Candida* species. It does not contribute to the therapeutic efficacy.
- **Phototoxicity:** The N-oxide metabolite absorbs UV radiation and has been implicated in the skin photosensitivity reactions observed in patients on long-term Voriconazole therapy. It acts as a chromophore that can generate reactive oxygen species (ROS) upon UV exposure.

Clinical Utility (TDM)

Monitoring the Metabolic Ratio (MR) of Voriconazole to N-oxide is a powerful tool:

- MR < 1.0: Suggests Ultra-Rapid Metabolism (risk of therapy failure).
- MR > 4.0: Suggests Poor Metabolism or drug-drug interaction inhibition (risk of toxicity).

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